

Proper Disposal of Miransertib: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name:	Miransertib
Cat. No.:	B560090

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This document provides essential safety and logistical information for the proper disposal of **Miransertib**, a potent and selective allosteric Akt inhibitor used in research. Adherence to these procedures is critical to ensure the safety of laboratory personnel and to mitigate environmental contamination. **Miransertib** is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects, necessitating its handling as a hazardous chemical.[\[1\]](#)

Key Safety and Hazard Information

A summary of the pertinent hazard and safety data for **Miransertib** is provided in the table below.

Property	Value	Source
GHS Hazard Statements	H302: Harmful if swallowed. H410: Very toxic to aquatic life with long lasting effects.	[1]
GHS Precautionary Statements	P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P273: Avoid release to the environment. P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. P330: Rinse mouth. P391: Collect spillage. P501: Dispose of contents/container to an approved waste disposal plant.	[1]
Personal Protective Equipment (PPE)	Use full personal protective equipment. Avoid breathing vapors, mist, dust, or gas. Ensure adequate ventilation.	[1]
Incompatible Materials	Strong acids/alkalis, strong oxidizing/reducing agents.	[1]

Experimental Protocols: Disposal Procedures

The following step-by-step procedures are designed to provide clear, operational guidance for the disposal of **Miransertib** in a laboratory setting. These protocols are based on established safety data and general guidelines for the disposal of hazardous chemical waste.

1. Personal Protective Equipment (PPE) and Handling:

- Always wear appropriate PPE when handling **Miransertib**, including a lab coat, safety glasses with side shields, and chemical-resistant gloves.

- Work in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or aerosols.[\[1\]](#)
- Avoid contact with skin and eyes.[\[1\]](#) In case of contact, flush the affected area with copious amounts of water.
- Do not eat, drink, or smoke in areas where **Miransertib** is handled or stored.[\[1\]](#)

2. Disposal of Solid **Miransertib** Waste:

- Collect all solid waste, including unused or expired pure compound, contaminated personal protective equipment (e.g., gloves, weighing paper), and any other solid materials that have come into contact with **Miransertib**.
- Place the collected solid waste into a clearly labeled, sealed container designated for hazardous chemical waste. The label should include the name of the chemical ("Miransertib"), the associated hazards (e.g., "Toxic," "Harmful if Swallowed," "Aquatic Hazard"), and the date.
- Store the waste container in a designated, secure area away from incompatible materials.[\[1\]](#)

3. Disposal of Liquid **Miransertib** Waste:

- Solutions containing **Miransertib** should not be disposed of down the drain.
- Collect all liquid waste in a dedicated, leak-proof, and clearly labeled hazardous waste container. The label should specify "Miransertib" and its concentration, the solvent used, and the relevant hazard warnings.
- Store the liquid waste container in a secondary containment bin to prevent spills.

4. Decontamination of Glassware and Surfaces:

- All glassware and surfaces contaminated with **Miransertib** should be decontaminated.
- Rinse contaminated glassware and surfaces with an appropriate solvent (e.g., ethanol or isopropanol) to dissolve any residual **Miransertib**.

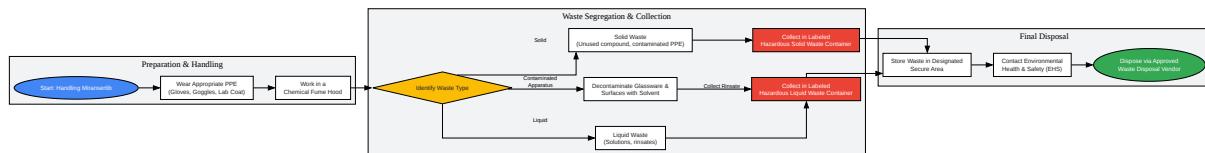
- Collect the rinse solvent as hazardous liquid waste.
- After the initial solvent rinse, wash the glassware with soap and water.

5. Final Disposal:

- All containers of **Miransertib** waste (solid and liquid) must be disposed of through an approved waste disposal plant.[\[1\]](#)
- Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the hazardous waste. Follow all institutional and local regulations for hazardous waste disposal.

Visualizing the Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **Miransertib**, from initial handling to final disposal.



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Caption: **Miransertib** Disposal Workflow.

This guide is intended to provide clear, actionable information to ensure the safe handling and disposal of **Miransertib** in a research environment. By following these procedures, laboratories can maintain a safe working environment and adhere to environmental regulations.

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References

- 1. ARQ-092(Miransertib)|1313881-70-7|MSDS [dcchemicals.com]
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